

N,S-Diacetylcysteine methyl ester molecular weight

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *N,S-Diacetylcysteine methyl ester*

Cat. No.: *B098674*

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An In-depth Technical Guide to N,S-Diacetylcysteine Methyl Ester

This technical guide provides a comprehensive overview of **N,S-Diacetylcysteine methyl ester**, a cysteine derivative of significant interest to researchers and professionals in drug development. The document details its physicochemical properties, synthesis, biological activity, and mechanism of action, presenting quantitative data in structured tables and outlining experimental protocols.

Physicochemical Properties

N,S-Diacetylcysteine methyl ester is a derivative of the amino acid cysteine. Its chemical modifications—acetylation of both the amine and thiol groups and esterification of the carboxyl group—confer specific properties, such as enhanced cell permeability.^{[1][2]}

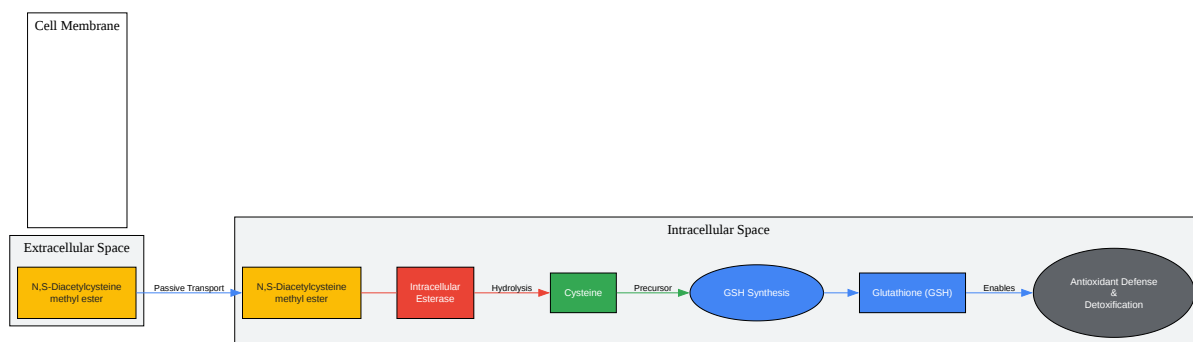
Property	Value	Source
Molecular Formula	C ₈ H ₁₃ NO ₄ S	[3][4][5][6]
Molecular Weight	219.26 g/mol	[3][4][6]
CAS Number	19547-88-7	[3][5][6]
Melting Point	97-100 °C	[7][8]
Boiling Point (Predicted)	379.4 ± 32.0 °C	[7]
Density (Predicted)	1.208 ± 0.06 g/cm ³	[7]
IUPAC Name	methyl (2R)-2-acetamido-3-acetylsulfanylpropanoate	[6]

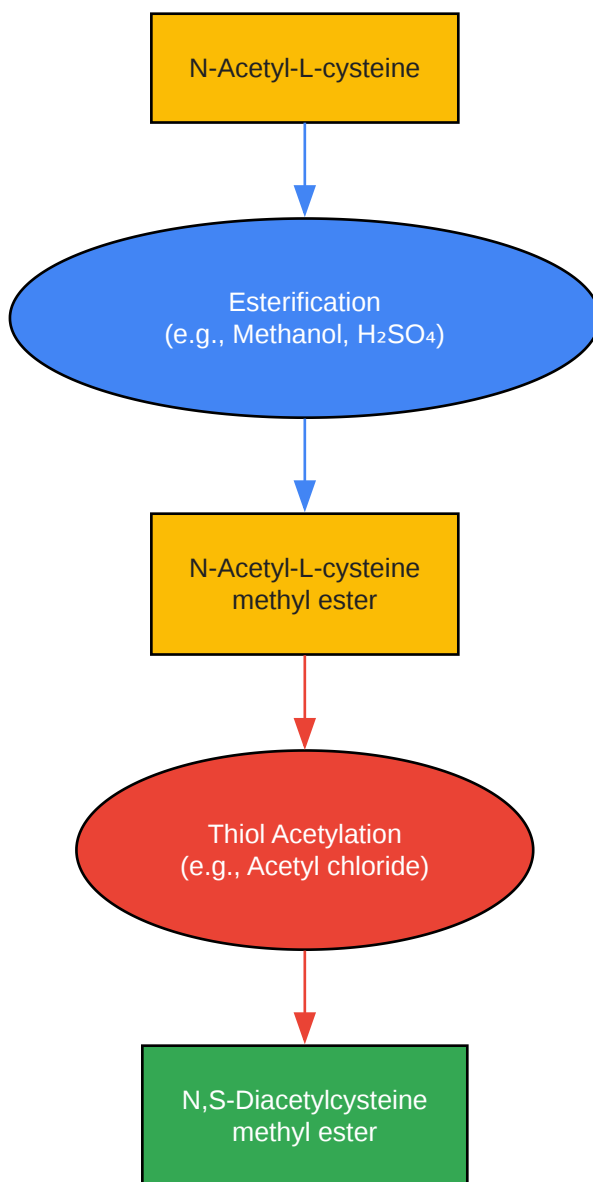
Biological Activity and Mechanism of Action

N,S-Diacetylcysteine methyl ester functions as a prodrug to increase intracellular levels of cysteine and, subsequently, glutathione (GSH).[1] Its acetylated form allows for greater permeability across the cell membrane compared to cysteine or N-acetylcysteine (NAC).[1][2] Once inside the cell, intracellular esterases hydrolyze the molecule, releasing cysteine which then becomes available for the synthesis of glutathione.[1][2]

Glutathione is a critical antioxidant, playing a key role in protecting cells from oxidative damage and in detoxification pathways. By efficiently delivering a cysteine precursor, **N,S-Diacetylcysteine methyl ester** supports the cellular antioxidant defense system. The compound is utilized in research to study the intracellular transport systems of cysteine and glutathione.[1] It has also been investigated for its potential as a mucolytic agent and for its NDM-1 inhibition activity.[7][8]

The mechanism of action for the related compound, N-acetylcysteine (NAC), is thought to involve three main pathways: acting as a precursor for glutathione biosynthesis, scavenging reactive oxygen species (ROS), and reducing disulfide bonds.[9][10] More recent research suggests that many of the effects attributed to NAC may be explained by its conversion to hydrogen sulfide (H₂S) and sulfane sulfur species, which are potent antioxidants.[9][10] As a cysteine prodrug, **N,S-Diacetylcysteine methyl ester** likely shares the foundational role of replenishing intracellular cysteine for GSH synthesis.





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- To cite this document: BenchChem. [N,S-Diacetylcysteine methyl ester molecular weight]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b098674#n-s-diacetylcysteine-methyl-ester-molecular-weight]

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